

CAS 855738-89-5 physical characteristics

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Compound of Interest

Compound Name:	3-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)carbazole
CAS No.:	855738-89-5
Cat. No.:	B1400750

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An In-Depth Technical Guide to the Physical Characteristics of CAS 855738-89-5

Foreword for the Modern Researcher

In the landscape of advanced materials science and organic electronics, the precise understanding of precursor molecules is not merely academic—it is the bedrock of innovation. This guide is crafted for the discerning researcher, scientist, and drug development professional who requires a granular understanding of CAS 855738-89-5, a pivotal building block in contemporary organic synthesis. We move beyond a simple data sheet to provide a holistic view, elucidating not just the what but the why behind the physical characteristics of this versatile compound. Herein, we dissect its molecular architecture to explain its macroscopic properties, offering a narrative grounded in established scientific principles and validated experimental observations.

Core Identification and Chemical Identity

At its essence, CAS 855738-89-5 is an organic compound that synergistically combines a carbazole core with a boronic acid pinacol ester functional group.^{[1][2]} This unique

amalgamation makes it a highly sought-after intermediate in the synthesis of complex organic materials, particularly for optoelectronic applications.[1][3]

Identifier	Value
CAS Registry Number	855738-89-5[4][5]
Chemical Name	3-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)carbazole[1][6]
Synonyms	9H-Carbazole-3-boronic acid pinacol ester, Carbazole-3-boronic Acid Pinacol Ester, (9H-Carbazol-3-yl)boronic Acid Pinacol Ester[2][7]
Molecular Formula	C ₁₈ H ₂₀ BNO ₂ [4][5]
Molecular Weight	293.17 g/mol [4][6]

Physicochemical Properties: A Quantitative Overview

The physical state and thermal properties of a compound are critical determinants of its handling, storage, and reaction conditions. For CAS 855738-89-5, these characteristics are indicative of a stable, crystalline organic solid.

Property	Value / Description	Significance for the Researcher
Appearance	Off-white to white crystalline powder; may also appear as white to orange to green powder or crystals.[3][6]	The crystalline nature suggests a well-defined molecular packing and purity. Color variations can indicate trace impurities or different crystalline polymorphs.
Melting Point	194.0 to 198.0 °C[3][6]	A sharp melting point range is a strong indicator of high purity. This relatively high value points to significant intermolecular forces and thermal stability, making it suitable for processes requiring elevated temperatures.
Boiling Point	474.3 ± 18.0 °C (Predicted)	The high predicted boiling point further confirms the compound's low volatility and thermal stability.
Density	1.16 ± 0.1 g/cm ³ (Predicted)	This value is typical for polycyclic aromatic organic compounds and is essential for calculations involving mass-to-volume conversions in process scale-up.
Purity	Typically ≥ 98% (GC) or 99% min.[1][3][6]	High purity is crucial for its primary application in polymerization and cross-coupling reactions, where impurities can poison catalysts or terminate chain growth.

Storage	Store in a cool, dry, dark place, away from moisture and heat, under an inert atmosphere (Nitrogen or Argon) at 2-8°C. [1][6]	The boronic ester group is susceptible to hydrolysis. Inert and anhydrous conditions are paramount to maintain the compound's integrity and reactivity.
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Molecular Structure and Its Mechanistic Implications

The utility of CAS 855738-89-5 stems directly from its bifunctional nature. The carbazole moiety is a well-known hole-transporting unit with excellent photophysical properties, while the boronic acid pinacol ester is a key functional group for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction.[1]

Caption: Standard QC workflow for CAS 855738-89-5.

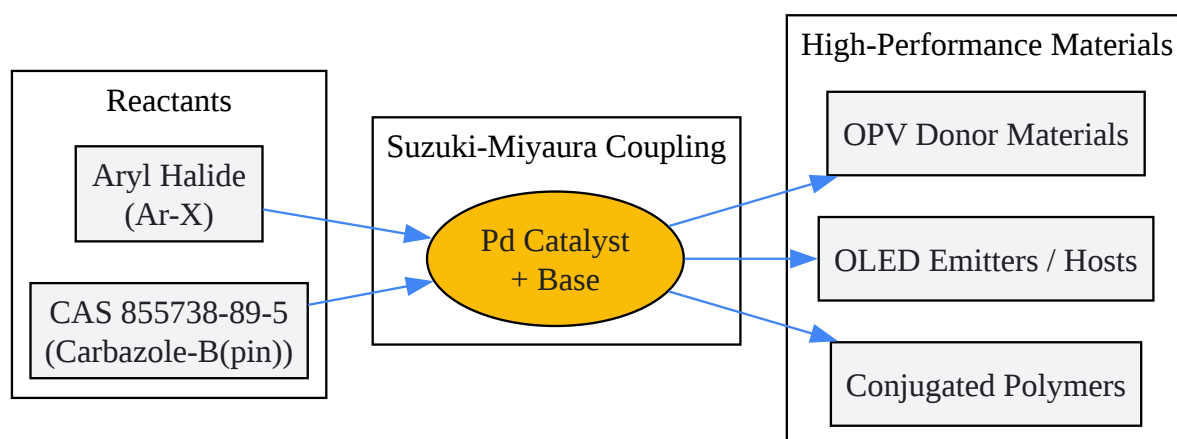
Step-by-Step Methodology:

- Visual Inspection: The appearance of the powder is checked against a reference standard. Any significant deviation in color from the expected off-white may suggest contamination.
- Melting Point Determination: A small amount of the sample is packed into a capillary tube and heated in a calibrated melting point apparatus. The temperature range from the first appearance of liquid to complete liquefaction is recorded. A narrow range close to the literature value (194-198 °C) indicates high purity. [3][6]3. Purity Analysis (Gas Chromatography - GC): A solution of the compound is injected into a gas chromatograph. The retention time confirms the identity against a standard, and the peak area percentage is used to quantify purity, which should typically be >98%. [6]4. Structural Confirmation (FTIR/NMR Spectroscopy):
 - FTIR: The sample is analyzed to identify characteristic vibrational frequencies of its functional groups (e.g., N-H stretch of the carbazole, B-O and C-O stretches of the dioxaborolane ring).

- ^1H NMR: The proton nuclear magnetic resonance spectrum provides a definitive structural fingerprint, confirming the positions and integrations of aromatic and aliphatic protons.

Core Applications in Research and Development

The physical and chemical properties of CAS 855738-89-5 make it an indispensable tool in the synthesis of high-performance organic materials.



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Caption: Role as a building block in materials synthesis.

- Organic Electronics and Optoelectronics: It serves as a fundamental precursor for synthesizing semiconducting polymers and small molecules. [1]The carbazole unit is integral to materials used in Organic Light-Emitting Diodes (OLEDs), Organic Photovoltaics (OPVs), and Organic Field-Effect Transistors (OFETs). [1]* Polymer Chemistry: Through reactions like Suzuki coupling, it enables the creation of functional polymers with precisely tuned electronic and mechanical properties. [1][3]* Drug Development: The carbazole scaffold is a privileged structure in medicinal chemistry. This compound provides a reactive handle for incorporating the carbazole moiety into complex molecules for targeting specific biological pathways. [3]

Safety, Handling, and Disposal

As with any laboratory chemical, adherence to safety protocols is non-negotiable.

- GHS Hazard Identification:
 - Pictogram: Warning [4][6] * Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation). [6][7]* Handling Precautions:
 - Always handle in a well-ventilated area or a fume hood to avoid dust inhalation. [7] * Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. [7] * Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water. [7] * Wash hands thoroughly after handling. [6]* Storage: Store in a tightly sealed container in a cool, dry place under an inert atmosphere to prevent hydrolysis of the boronic ester. [1]* Disposal: Waste should be treated as chemical waste and disposed of in accordance with local, state, and federal regulations. [1]

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